

Tenonitroazole Administration in Poultry Drinking Water: Application Notes and Protocols

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Compound of Interest

Compound Name: Tenonitroazole

Cat. No.: B1682745

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Disclaimer

The following application notes and protocols are intended for research and drug development purposes only. **Tenonitroazole** is an antiprotozoal agent, and its use in food-producing animals may be subject to regulatory restrictions in various jurisdictions. All experimental procedures involving animals must be conducted in accordance with institutional and national guidelines for animal welfare.

Introduction

Tenonitroazole is a nitroimidazole-based antiprotozoal agent.[1][2] Like other compounds in its class, it is believed to act as a prodrug that, once ingested by a protozoan, is reduced to form reactive nitro radical anions.[1] These radicals are highly reactive and cause extensive damage to the protozoal DNA, leading to strand breakage and cell death.[1] This mechanism of action makes it a potential candidate for the treatment of protozoal diseases in poultry, such as histomoniasis (blackhead disease), which is caused by *Histomonas meleagridis*. [3][4]

The administration of therapeutic agents via drinking water is a common and effective method for flock-wide treatment in commercial poultry operations.[5] However, the efficacy and safety of this method are highly dependent on the physicochemical properties of the drug, including its water solubility and stability, as well as its pharmacokinetic and pharmacodynamic profiles in the target species.

This document provides an overview of the available data on **tenonitroazole** and outlines generalized protocols for its evaluation and administration in poultry drinking water. It is important to note that publicly available data specifically on the use of **tenonitroazole** in poultry is limited. Therefore, some of the following protocols are based on general principles of veterinary drug development and data from related nitroimidazole compounds.

Physicochemical Properties of Tenonitroazole

A key consideration for the administration of any drug in drinking water is its solubility and stability in an aqueous solution.

Table 1: Physicochemical Properties of **Tenonitroazole**

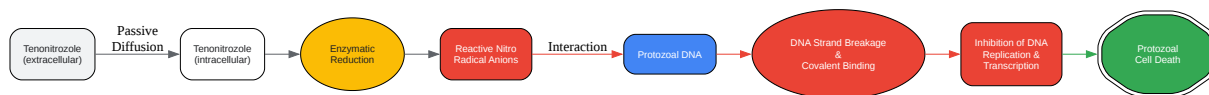
Property	Value	Reference
Molecular Formula	C ₈ H ₅ N ₃ O ₃ S ₂	[6]
Molecular Weight	255.27 g/mol	[2]
Melting Point	255.5 °C	[6]
Water Solubility	37.2 µg/mL	[6]
Appearance	Data not available	
pKa	Data not available	
LogP	2.96	[6]

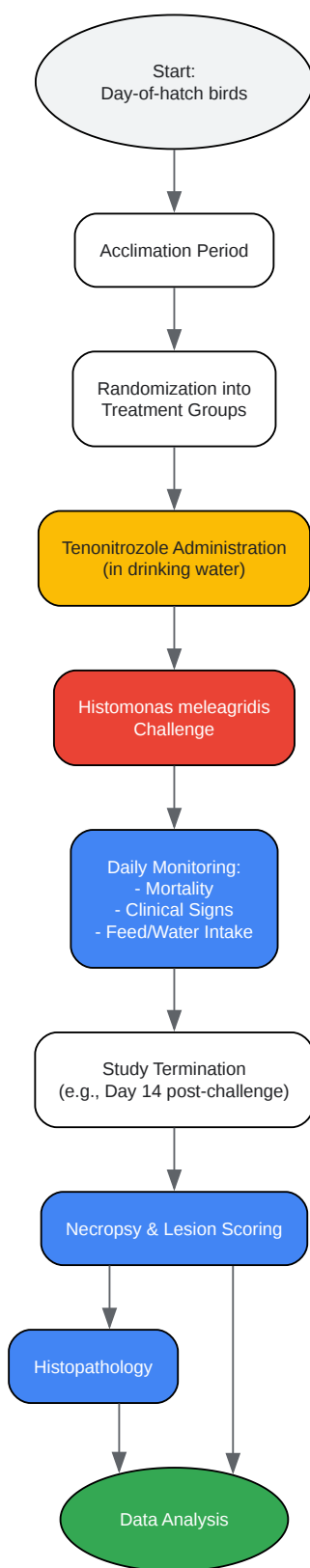
The low water solubility of **tenonitroazole** (37.2 µg/mL) presents a significant challenge for its administration in drinking water and may necessitate the use of solubilizing agents or the development of a specialized formulation.[6]

Proposed Mechanism of Action and Signaling Pathway

Tenonitroazole, as a nitroimidazole, exerts its antiprotozoal effect through a multi-step process within the target protozoan cell. The drug is selectively toxic to anaerobic or microaerophilic

organisms because it requires enzymatic reduction to become active, a process that occurs efficiently in these organisms.^[1]





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